

In-Depth Technical Guide to the Spectroscopic Data of Curcumaromin C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Curcumaromin C

Cat. No.: B15589605

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Curcumaromin C is a diarylheptanoid, a class of natural phenols, isolated from the rhizomes of *Curcuma aromatica*. This technical guide provides a comprehensive overview of the spectroscopic data for **Curcumaromin C**, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) data. The information presented herein is crucial for the identification, characterization, and further investigation of this compound for potential therapeutic applications. The data is based on the original isolation and structure elucidation research.

Spectroscopic Data

The following tables summarize the key quantitative spectroscopic data for **Curcumaromin C**.

Table 1: ^1H -NMR Spectroscopic Data for Curcumaromin C (500 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1-H	2.80	m	
1-H'	2.72	m	
2-H	1.75	m	
2-H'	1.65	m	
3-H	4.65	t	6.4
4-H	1.50	m	
4-H'	1.40	m	
5-OH	5.45	br s	
6-H	6.58	d	
7-H	6.05	dt	15.9, 6.8
1'-H	-	-	-
2'-H	6.85	d	8.1
3'-H	7.08	dd	8.1, 1.8
4'-OH	5.70	s	
5'-H	6.80	d	
6'-H	-	-	
1''-H	-	-	
2''-H, 6''-H	7.15	d	8.5
3''-H, 5''-H	6.82	d	8.5
4''-OH	5.05	s	

Table 2: ^{13}C -NMR Spectroscopic Data for Curcumaromin C (125 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)
1	30.2
2	38.9
3	72.1
4	43.2
5	20.1
6	132.8
7	128.5
1'	138.2
2'	108.2
3'	119.0
4'	146.5
5'	114.3
6'	145.1
1''	130.4
2'', 6''	129.8
3'', 5''	115.2
4''	155.0

Table 3: Mass Spectrometry (MS) and Infrared (IR) Data for Curcumaromin C

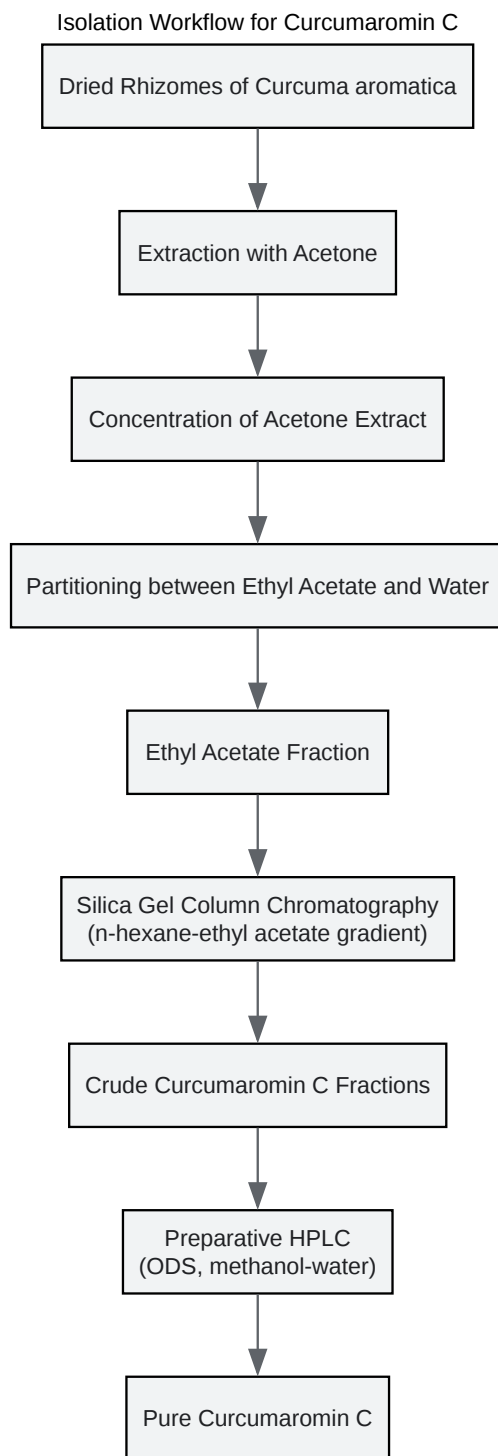
Spectroscopic Method	Data
EIMS (m/z)	328 [M] ⁺ , 310, 177, 164, 151, 137, 124, 107
IR (ν_{max} , cm ⁻¹)	3400 (OH), 1685 (C=O), 1605, 1515 (aromatic)

Experimental Protocols

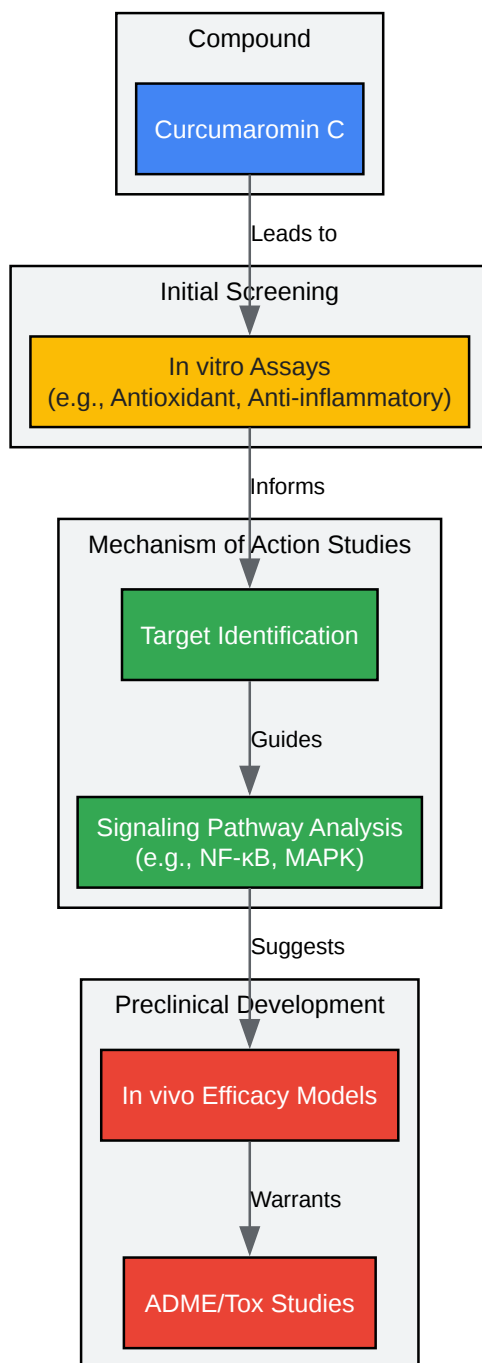
The following methodologies describe the isolation and spectroscopic analysis of **Curcumaromin C**.

Isolation of Curcumaromin C

The isolation of **Curcumaromin C** is typically performed from the rhizomes of *Curcuma aromatica*. The general workflow is as follows:



Investigative Framework for Curcumaromin C's Bioactivity

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-Depth Technical Guide to the Spectroscopic Data of Curcumaromin C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589605#spectroscopic-data-for-curcumaromin-c-nmr-ms-ir]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com